

1-cyclohexenylboronic acid CAS number and structure

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Compound of Interest

Compound Name: 1-cyclohexenylboronic Acid

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An In-depth Technical Guide to **1-Cyclohexenylboronic Acid** and Its Pinacol Ester

This technical guide provides a comprehensive overview of **1-cyclohexenylboronic acid** and its commonly used derivative, **1-cyclohexenylboronic acid** pinacol ester. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document covers their chemical structures, physical and chemical properties, synthesis, and applications, with a focus on experimental protocols and reaction mechanisms.

Introduction to Boronic Acids

Boronic acids are a class of organoboron compounds with the general formula $R-B(OH)_2$. They serve as versatile building blocks in organic chemistry, most notably in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a powerful method for forming carbon-carbon bonds. Boronic acids are Lewis acids and can form reversible covalent complexes with diols, a property that is exploited in the formation of boronate esters (such as pinacol esters) which are often more stable and easier to handle than the corresponding boronic acids.

1-Cyclohexenylboronic Acid (CAS: 89490-05-1)

1-Cyclohexenylboronic acid is an organoboron compound featuring a boronic acid functional group attached to a cyclohexene ring. Its structure makes it a valuable reagent for introducing a cyclohexenyl moiety into various organic molecules.

Chemical Structure

Caption: Chemical structure of **1-Cyclohexenylboronic acid**.

Physicochemical Properties

The key physical and chemical properties of **1-cyclohexenylboronic acid** are summarized in the table below.

Property	Value	Reference(s)
CAS Number	89490-05-1	[1] [2] [3] [4]
Molecular Formula	C ₆ H ₁₁ BO ₂	[1]
Molecular Weight	125.96 g/mol	[1]
Appearance	White to light yellow powder/crystal	[1]
Physical State	Solid	[5]
Melting Point	139.6 - 140.3 °C	[5]
Solubility	Soluble in polar organic solvents	[1]
SMILES	OB(O)C1=CCCCC1	
InChI	1S/C6H11BO2/c8-7(9)6-4-2-1-3-5-6/h4,8-9H,1-3,5H2	

Safety Information

1-Cyclohexenylboronic acid should be handled with care in a laboratory setting. The table below outlines its hazard classifications and recommended handling procedures.

Safety Aspect	Information	Reference(s)
Hazard Statements	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.	[5]
Precautionary	Wear protective gloves, protective clothing, eye protection, and face protection. Avoid breathing dust/fume/gas/mist/vapors/spray. Use only outdoors or in a well-ventilated area.	[5]
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[5] Store in a freezer at -20°C under an inert atmosphere.[3]	[3][5]
Incompatible	Strong oxidizing agents, strong acids, strong bases.	[5]
First Aid	Eyes: Rinse immediately with plenty of water for at least 15 minutes. Skin: Wash off immediately with plenty of water for at least 15 minutes. Inhalation: Remove to fresh air. Ingestion: Do NOT induce vomiting. Seek medical attention if symptoms persist.	[5]

1-Cyclohexenylboronic Acid Pinacol Ester (CAS: 141091-37-4)

The pinacol ester of **1-cyclohexenylboronic acid** is a more commonly used and commercially available derivative due to its enhanced stability and ease of handling compared to the free

boronic acid.

Chemical Structure

Caption: Chemical structure of **1-Cyclohexenylboronic acid** pinacol ester.

Physicochemical Properties

The key physical and chemical properties of **1-cyclohexenylboronic acid** pinacol ester are summarized in the table below.

Property	Value	Reference(s)
CAS Number	141091-37-4	[6]
Molecular Formula	C ₁₂ H ₂₁ BO ₂	[6]
Molecular Weight	208.10 g/mol	[6]
Appearance	Clear colorless to tan liquid	[7]
Physical State	Liquid	[8]
Boiling Point	232.0 ± 33.0 °C (Predicted)	[7]
Density	0.968 g/cm ³	[7][8]
Flash Point	103.9 °C (219.0 °F)	
Storage Temperature	2-8°C	[7]
Sensitivity	Moisture Sensitive	[7]
SMILES	<chem>CC1(C)OB(OC1(C)C)C2=CCC CC2</chem>	
InChI	<chem>1S/C12H21BO2/c1- 11(2)12(3,4)15-13(14-11)10-8- 6-5-7-9-10/h8H,5-7,9H2,1-4H3</chem>	

Safety Information

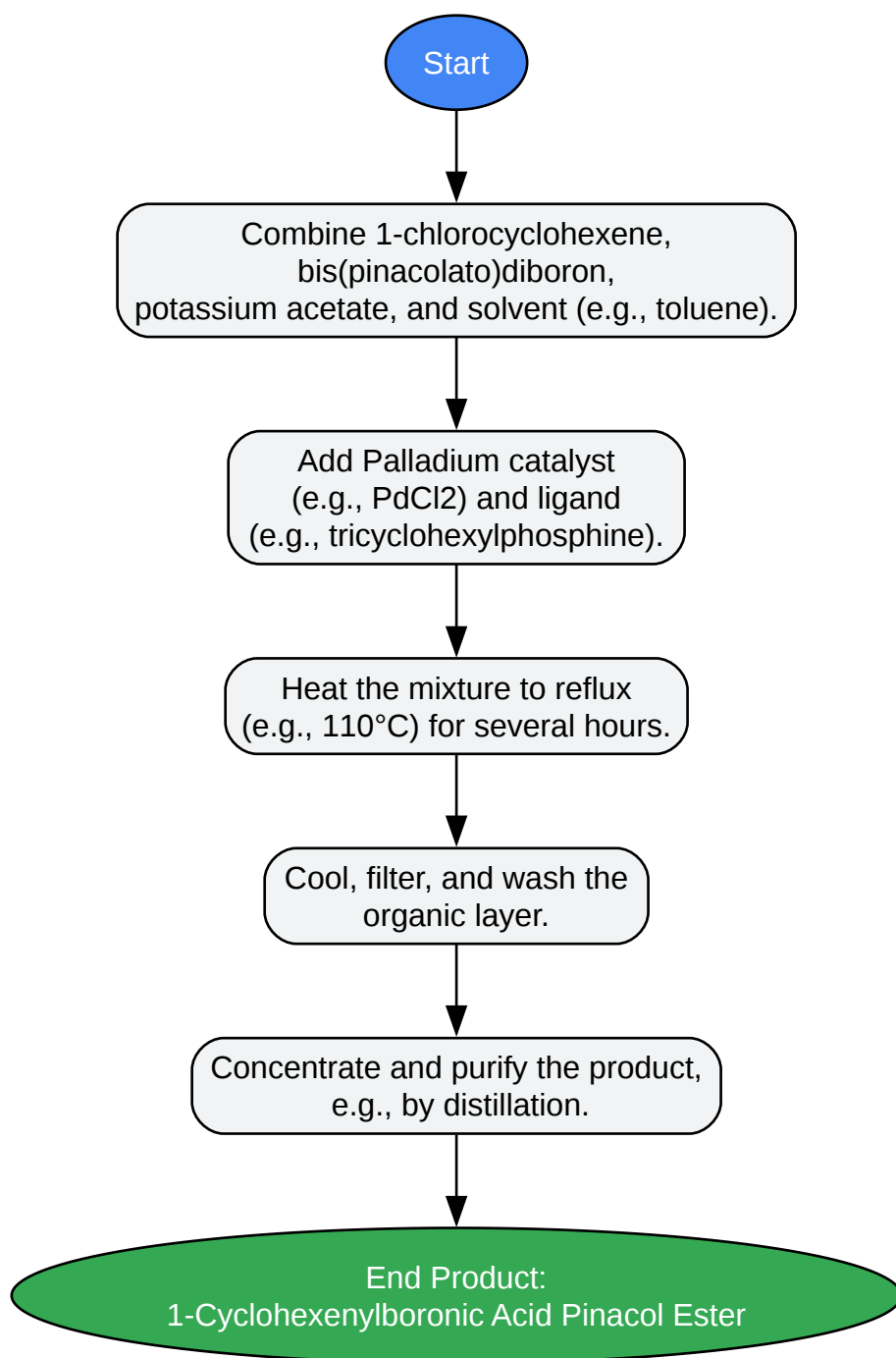
The table below outlines the hazard classifications and recommended handling procedures for **1-cyclohexenylboronic acid** pinacol ester.

Safety Aspect	Information	Reference(s)
Hazard Statements	Causes serious eye irritation. May cause skin and respiratory irritation.	[9]
**Precautionary	Wear protective gloves, clothing, and eye/face protection. Avoid breathing vapors. Ensure adequate ventilation.	[9]
Storage	Store at 2-8°C. Keep container tightly closed in a dry and well-ventilated place.	[7]
First Aid	Eyes: Rinse immediately with plenty of water for at least 15 minutes and get medical attention. Skin: Wash off immediately with soap and plenty of water. Inhalation: Remove to fresh air. Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.	[9]

Synthesis and Experimental Protocols

Synthesis of 1-Cyclohexenylboronic Acid Pinacol Ester

A common method for the synthesis of **1-cyclohexenylboronic acid** pinacol ester is the palladium-catalyzed cross-coupling of 1-chlorocyclohexene with bis(pinacolato)diboron.



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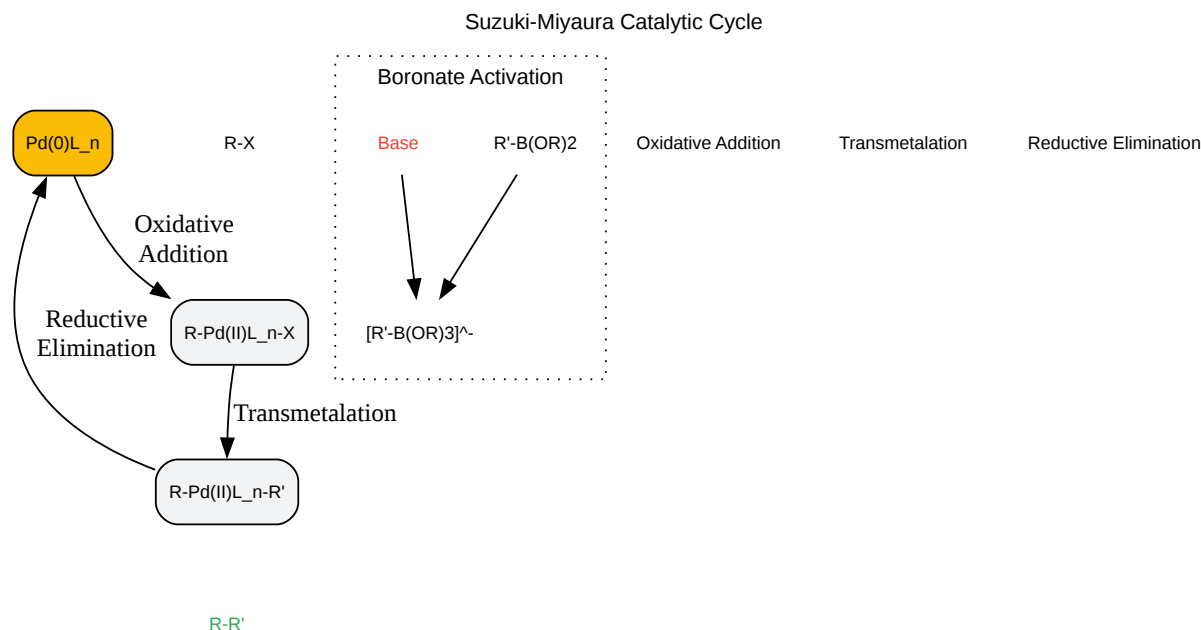
Caption: General workflow for the synthesis of **1-cyclohexenylboronic acid** pinacol ester.

Experimental Protocol: Synthesis of **1-Cyclohexenylboronic Acid** Pinacol Ester[[10](#)]

- To a 2 L four-necked flask equipped with a mechanical stirrer, thermometer, argon inlet, and reflux condenser, add 1-chlorocyclohexene (148.09 g, 1.261 mol), bis(pinacolato)diboron (336.44 g, 1.324 mol), potassium acetate (370.12 g, 3.783 mol), and toluene (1 L).
- Add palladium(II) chloride (2.22 g, 0.0126 mol) and tricyclohexylphosphine (7.03 g, 0.0252 mol) to the mixture.
- Heat the reaction mixture to 110°C and maintain at reflux for 12 hours. Monitor the reaction progress by Gas Chromatography (GC).
- After the reaction is complete, cool the mixture and filter it through a pad of diatomaceous earth.
- Wash the organic layer twice with 400 mL of water.
- Dry the organic layer with anhydrous magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate under reduced pressure to remove the toluene.
- The resulting crude product can be further purified by vacuum distillation to yield **1-cyclohexenylboronic acid** pinacol ester.

Application in Suzuki-Miyaura Cross-Coupling

1-Cyclohexenylboronic acid and its pinacol ester are primarily used in Suzuki-Miyaura cross-coupling reactions to form a C-C bond between the cyclohexenyl group and an aryl or vinyl halide/triflate.



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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.

Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling[11][12][13]

- In a Schlenk flask, combine the aryl halide (1.0 mmol), **1-cyclohexenylboronic acid** pinacol ester (1.2 mmol), and a base such as K_2CO_3 or Cs_2CO_3 (2.0 mmol).
- Add a palladium catalyst, for example, $\text{Pd(PPh}_3)_4$ (0.03 mmol, 3 mol%) or a combination of Pd(OAc)_2 (0.02 mmol, 2 mol%) and a phosphine ligand like SPhos or XPhos (0.04 mmol, 4 mol%).
- Evacuate the flask and backfill with an inert gas (e.g., argon or nitrogen). Repeat this cycle three times.

- Add a degassed solvent system, such as a mixture of toluene and water or dioxane and water, via syringe.
- Heat the reaction mixture with stirring at a temperature typically ranging from 80°C to 110°C. Monitor the reaction by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature and dilute with an organic solvent like ethyl acetate.
- Wash the organic phase sequentially with water and brine.
- Dry the organic layer over anhydrous Na₂SO₄ or MgSO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel.

Spectroscopic Data

While specific spectra for **1-cyclohexenylboronic acid** are not readily available in all databases, representative data for similar alkenylboronic acid pinacol esters can provide insight into the expected chemical shifts and spectral features.^[14]

- ¹H NMR: The vinyl proton on the cyclohexene ring is expected to appear as a singlet or a multiplet in the range of 5.5-7.0 ppm. The protons of the cyclohexene ring will show complex multiplets between 1.5 and 2.5 ppm. For the pinacol ester, a characteristic sharp singlet for the 12 methyl protons of the pinacol group will be observed around 1.2-1.3 ppm.
- ¹³C NMR: The carbon atom attached to the boron will resonate at a downfield chemical shift. The olefinic carbons will appear in the range of 120-150 ppm. For the pinacol ester, the quaternary carbons of the pinacol group will be around 83-84 ppm, and the methyl carbons will be around 24-25 ppm.
- ¹¹B NMR: The ¹¹B NMR spectrum is characteristic for boronic acids and esters, with a broad singlet typically appearing between +20 and +35 ppm relative to BF₃·OEt₂.

This guide provides foundational technical information for the use of **1-cyclohexenylboronic acid** and its pinacol ester in research and development. For specific applications, further

optimization of reaction conditions may be necessary. Always consult the relevant Safety Data Sheet (SDS) before handling these chemicals.

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